

Technical Guide: Certificate of Analysis for Tenuazonic Acid- $^{13}\text{C}_{10}$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tenuazonic acid- $^{13}\text{C}_{10}$

Cat. No.: B12364266

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This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for Tenuazonic Acid- $^{13}\text{C}_{10}$. This isotopically labeled internal standard is crucial for researchers, scientists, and drug development professionals engaged in the quantitative analysis of the mycotoxin Tenuazonic Acid (TeA) using techniques such as liquid chromatography-mass spectrometry (LC-MS/MS). The uniform labeling with ten ^{13}C atoms provides a distinct mass shift, enabling accurate quantification by correcting for matrix effects and variations during sample preparation.^{[1][2]}

Product Information and Certification

A Certificate of Analysis for a certified reference material (CRM) like Tenuazonic Acid- $^{13}\text{C}_{10}$ typically begins with essential product information and a statement of certification. This section confirms that the material meets the stringent quality standards required for use in accredited laboratories.

Parameter	Specification
Product Name	U-[¹³ C ₁₀]-Tenuazonic Acid
Product Code	Varies by supplier (e.g., FIA000414)[3]
CAS Number	610-88-8 (Unlabeled)
Molecular Formula	¹³ C ₁₀ H ₁₅ NO ₃
Molecular Weight	207.16 g/mol [4]
Certification	Certified in accordance with ISO 17034, ISO/IEC 17025, and other relevant standards (e.g., NF ISO 33401, ISO 33405, ISO TR 16476, JCGM 100).[3][4]

Quantitative Data

This section summarizes the critical quantitative data that defines the quality and suitability of the internal standard. The values are determined through rigorous analytical testing and are reported with their associated uncertainties.

Analytical Parameter	Certified Value	Methodology
Concentration	10 µg/mL[3]	Gravimetric preparation verified by LC-MS/MS
Purity	≥99%	High-Performance Liquid Chromatography with UV detection (HPLC-UV)
Isotopic Enrichment	≥98%	Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)
Expanded Uncertainty (k=2)	Typically ± 5% of the certified concentration	Calculated in accordance with ISO guidelines
Solvent	Methanol[3]	-
Storage Conditions	≤ -10°C[4]	-

Experimental Protocols

Detailed methodologies are crucial for ensuring the traceability and reproducibility of the certified values. The following are representative experimental protocols for the key analyses performed.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with a diode-array detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Gradient Program: A typical gradient might start at 20% B, increase to 95% B over 15 minutes, hold for 5 minutes, and then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV absorbance at the maximum wavelength for Tenuazonic Acid (approximately 280 nm).
- Purity Calculation: The purity is determined by the area percentage of the principal peak relative to the total peak area.

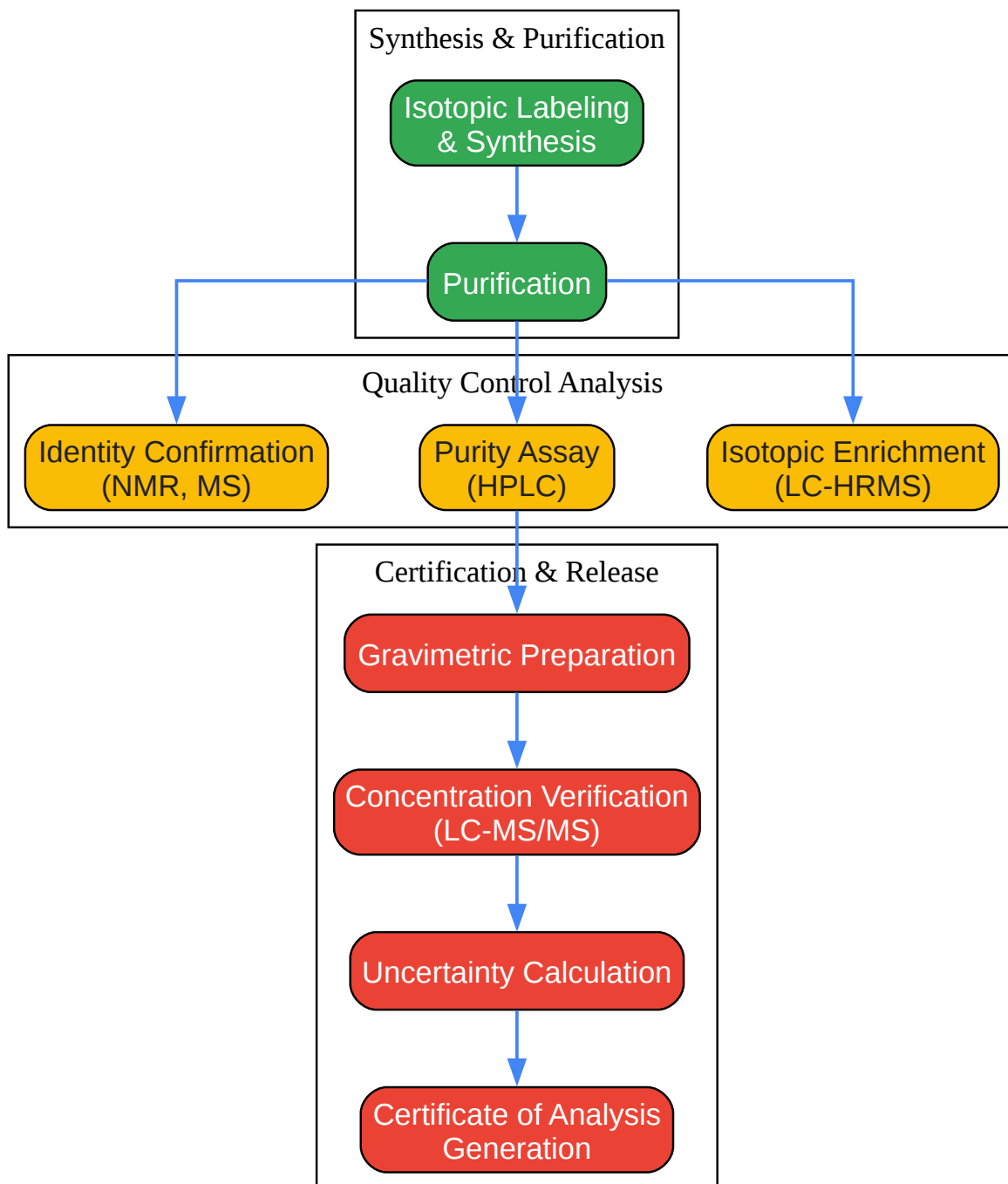
Isotopic Enrichment and Concentration Verification by LC-MS/MS

- Instrumentation: A high-sensitivity triple quadrupole or high-resolution mass spectrometer (e.g., Sciex QTRAP 6500+ or Thermo Scientific Q Exactive) coupled to a UHPLC system.
- Ionization Source: Electrospray Ionization (ESI) in negative ion mode.

- MRM Transitions (for triple quadrupole):
 - Tenuazonic Acid (unlabeled): Precursor ion (m/z) 196.1 → Product ion (m/z) 139.1
 - Tenuazonic Acid-¹³C₁₀: Precursor ion (m/z) 206.1 → Product ion (m/z) 147.1
- Mass Spectrometry Parameters: Optimized cone voltage, collision energy, and other source parameters for maximum signal intensity.
- Concentration Verification: The concentration is verified by comparing the response of the ¹³C₁₀-labeled standard to a certified reference material of unlabeled Tenuazonic Acid.

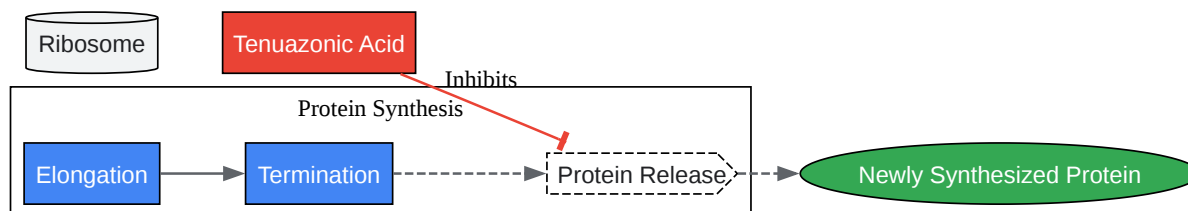
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the certification of Tenuazonic Acid-¹³C₁₀ and a typical signaling pathway where Tenuazonic Acid plays a role.



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Certification Workflow for Tenuazonic Acid-¹³C₁₀.



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Inhibitory Action of Tenuazonic Acid on Protein Synthesis.

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- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for Tenuazonic Acid-¹³C₁₀]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12364266#tenuazonic-acid-13c10-certificate-of-analysis>]

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